

Best practices for long-term storage of Dinaciclib stock solutions

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Compound of Interest

Compound Name: *Dinaciclib*

Cat. No.: *B612106*

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Technical Support Center: Dinaciclib

This technical support center provides researchers, scientists, and drug development professionals with best practices, troubleshooting guides, and frequently asked questions for the long-term storage and use of **Dinaciclib** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Dinaciclib** stock solutions?

A1: The most commonly recommended solvent for preparing **Dinaciclib** stock solutions is Dimethyl Sulfoxide (DMSO).^{[1][2]} Some suppliers also provide solubility data for ethanol, although DMSO allows for higher concentrations.^[1]

Q2: At what temperature and for how long can I store **Dinaciclib** stock solutions?

A2: For long-term storage, **Dinaciclib** stock solutions in DMSO should be stored at -80°C and are stable for up to one year.^{[1][2][3][4]} For short-term storage, aliquots can be kept at -20°C for up to one month or at 4°C for up to one week.^{[3][5][6]} It is highly recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.^{[1][3]}

Q3: What is the recommended storage condition for **Dinaciclib** powder?

A3: **Dinaciclib** powder should be stored at -20°C for up to three years.^{[1][4]}

Storage and Handling Data

Form	Solvent	Storage Temperature	Storage Duration	Citations
Powder	-	-20°C	Up to 3 years	[1][4]
Stock Solution	DMSO	-80°C	Up to 1 year	[1][2][3][4][6]
DMSO	-20°C	Up to 1 month	[3][5]	
DMSO	4°C	Up to 1 week	[1]	

Solvent	Solubility	Notes	Citations
DMSO	79 - 130 mg/mL	Sonication or warming to 37°C may be required to fully dissolve. Use fresh, moisture-free DMSO.	[1][3][5]
Ethanol	8 - 40 mg/mL	Heating may be recommended to aid dissolution.	[1][7]

Troubleshooting Guide

Issue: The **Dinaciclib** powder is difficult to dissolve in DMSO.

- Solution 1: Sonication. Use an ultrasonic bath to aid dissolution.[1][5]
- Solution 2: Gentle Warming. Warm the solution at 37°C for a short period (e.g., 10 minutes) and vortex.[5]
- Solution 3: Fresh Solvent. Ensure you are using fresh, anhydrous DMSO as moisture can reduce solubility.[3]

Issue: Precipitation is observed in the stock solution after thawing.

- **Solution 1: Re-dissolve.** Gently warm the vial to 37°C and vortex or sonicate until the precipitate is fully dissolved before making dilutions.
- **Solution 2: Aliquoting.** To prevent repeated freeze-thaw cycles which can contribute to precipitation, it is crucial to aliquot the stock solution into single-use volumes after initial preparation.^{[1][3]}

Issue: Inconsistent results in cell-based assays.

- **Solution 1: Final DMSO Concentration.** Ensure the final concentration of DMSO in your cell culture medium does not exceed 0.1%. Higher concentrations can be toxic to cells. It is advisable to run a vehicle control (medium with the same percentage of DMSO) to assess any solvent effects.^[1]
- **Solution 2: Stock Solution Integrity.** Avoid repeated freeze-thaw cycles by using fresh aliquots for each experiment.^{[1][3]}

Experimental Protocols

Protocol 1: Preparation of a 10 mM Dinaciclib Stock Solution in DMSO

Materials:

- **Dinaciclib** powder (Molar Mass: 396.49 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weigh out the desired amount of **Dinaciclib** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.96 mg of **Dinaciclib**.

- Add the appropriate volume of anhydrous DMSO to the **Dinaciclib** powder.
- Vortex the solution thoroughly. If the powder does not fully dissolve, sonicate the tube in an ultrasonic bath or warm it at 37°C for 10 minutes, followed by vortexing.[1][5]
- Once completely dissolved, aliquot the stock solution into smaller, single-use sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage.[1][2][3][4]

Protocol 2: Cell Viability (MTT) Assay

Materials:

- Cells of interest plated in a 96-well plate
- **Dinaciclib** stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium)
- Solubilization solution (e.g., DMSO or a detergent-based solution)
- Plate reader

Procedure:

- Plate cells at the desired density in a 96-well plate and allow them to adhere overnight.
- Prepare serial dilutions of **Dinaciclib** in complete cell culture medium from your stock solution. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.1%.[1]
- Remove the old medium from the cells and add the medium containing the different concentrations of **Dinaciclib**. Include a vehicle control (medium with DMSO only).
- Incubate the plate for the desired treatment duration (e.g., 72 hours).[6]

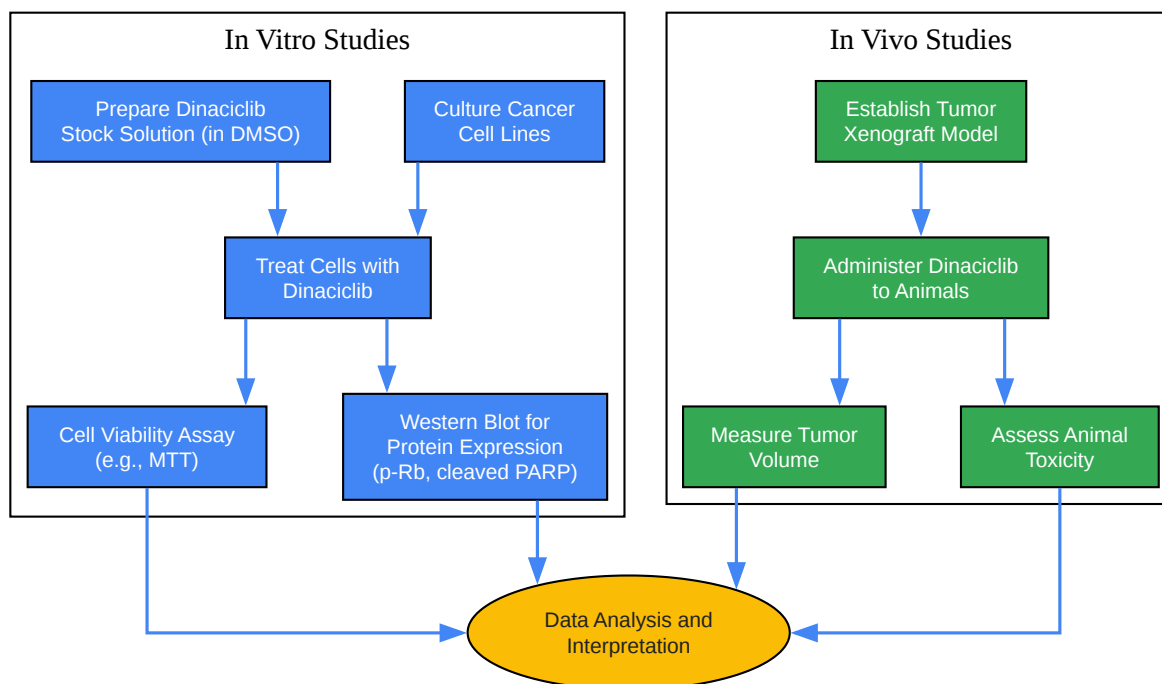
- Add MTT reagent to each well and incubate according to the manufacturer's instructions (typically 2-4 hours).
- Add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance at the appropriate wavelength (e.g., 490 nm or 570 nm) using a plate reader.^[2]
- Calculate cell viability as a percentage relative to the vehicle-treated control cells.

Visualizations

Dinaciclib's Mechanism of Action: Inhibition of Cell Cycle Progression

Caption: **Dinaciclib** inhibits CDKs, leading to cell cycle arrest and apoptosis.

Experimental Workflow for Assessing Dinaciclib Efficacy



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Caption: A typical workflow for evaluating the anti-cancer effects of **Dinaciclib**.

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